

IUPAC name and synonyms for 2,4-dichloro-5-cyanothiazole

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Compound of Interest

Compound Name: 2,4-Dichloro-5-cyanothiazole

Cat. No.: B1356297

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An In-depth Technical Guide to 2,4-Dichloro-5-cyanothiazole

This technical guide provides a comprehensive overview of **2,4-dichloro-5-cyanothiazole**, a key intermediate in the synthesis of various agrochemical and pharmaceutical compounds. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Synonyms

The compound is most accurately identified by its IUPAC name and CAS number to avoid ambiguity.

Identifier	Value
IUPAC Name	2,4-dichloro-1,3-thiazole-5-carbonitrile ^[1]
Common Name	2,4-dichloro-5-cyanothiazole ^{[2][3][4][5]}
CAS Number	82554-18-5 ^{[3][4][5]}

Physicochemical Properties

A summary of the key physicochemical properties of **2,4-dichloro-5-cyanothiazole** is presented below.

Property	Value	Source
Molecular Formula	C ₄ Cl ₂ N ₂ S	[1] [5]
Molecular Weight	177.92 g/mol	[5]
Appearance	Colorless crystals	[2] [3]
Melting Point	34-35 °C	[2] [3]
Boiling Point	112 °C @ 20 mbar	[2] [3]
Solubility	Recrystallizable from petroleum ether	[2] [3]

Safety and Handling

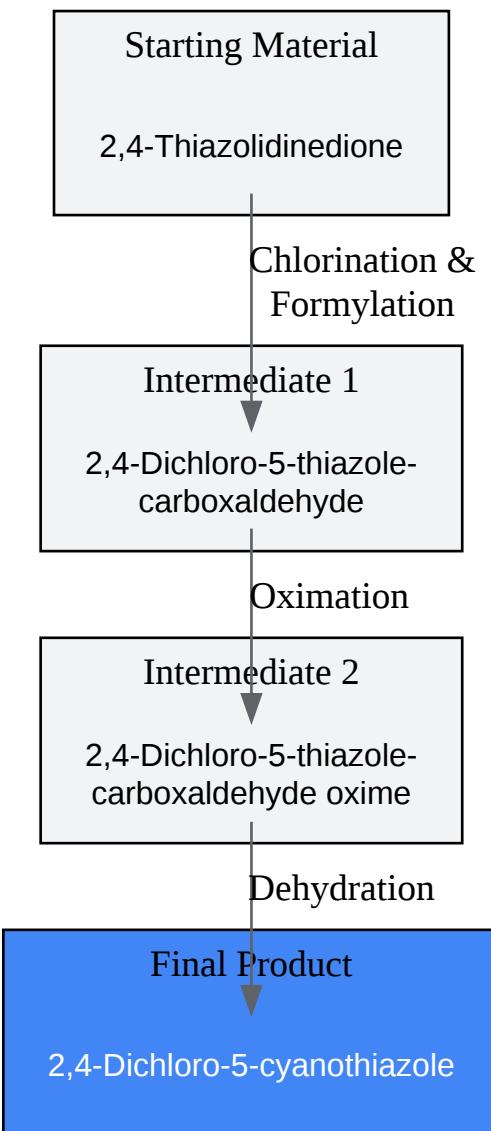
2,4-Dichloro-5-cyanothiazole is a hazardous substance and should be handled with appropriate personal protective equipment in a well-ventilated area.

Hazard Statement	Precautionary Statement
Toxic if swallowed.	Wash skin thoroughly after handling.
Causes serious eye irritation.	Do not eat, drink or smoke when using this product.
Wear eye protection/face protection.	
IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.	
IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
If eye irritation persists: Get medical advice/attention.	
Store locked up.	
Dispose of contents/container to an approved waste disposal plant.	

Note: The safety information is based on the Safety Data Sheet for the related compound 2,4-Dichlorothiazole-5-carboxaldehyde, as specific data for **2,4-dichloro-5-cyanothiazole** was not explicitly found in the search results. It is crucial to consult the specific SDS for CAS number 82554-18-5 before handling.

Synthesis and Experimental Protocol

2,4-Dichloro-5-cyanothiazole can be synthesized from 2,4-thiazolidinedione through a two-step process. The overall synthetic workflow is depicted in the diagram below.



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